

(S)-Renzapride: A Technical Deep Dive into its Discovery and Development

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Compound of Interest

Compound Name: (S)-Renzapride

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-Renzapride, also known as (S)-BRL 24924, is the (4S,5S)-enantiomer of the substituted benzamide, renzapride. Renzapride is a gastrointestinal prokinetic agent with a dual mechanism of action as a serotonin 5-HT₄ receptor agonist and a 5-HT₃ receptor antagonist.^[1]^[2] This unique pharmacological profile has positioned it as a therapeutic candidate for disorders of gut motility, primarily irritable bowel syndrome with constipation (IBS-C). While the development of renzapride has primarily focused on the racemic mixture, understanding the properties of its individual enantiomers is crucial for a comprehensive pharmacological assessment. This technical guide provides a detailed overview of the discovery, development, and pharmacology of **(S)-Renzapride**, with a focus on its receptor binding affinity, functional activity, and the experimental methodologies used in its evaluation.

Discovery and Development History

The development of renzapride originated in the late 1980s at Smith Kline Beecham Labs in the United Kingdom.^[3] The initial research focused on developing a compound with prokinetic

properties to address gastrointestinal motility disorders. Renzapride emerged as a promising candidate due to its dual action on the serotonin system.

The development rights for renzapride were later acquired by Alizyme, a UK-based pharmaceutical company, which conducted extensive preclinical and clinical trials (Phase I, II, and III) for the treatment of IBS-C.[3][4] Although the Phase III program for the racemate demonstrated some efficacy, Alizyme ultimately decided to discontinue its development for this indication.[3]

Subsequently, the worldwide patent rights for renzapride were acquired by EndoLogic, which explored its potential for treating diabetic gastroparesis.[3] The development journey of the racemate continued with acquisitions by Atlantic Healthcare plc and, most recently, by Ambrose Healthcare in 2024, with a new focus on managing gastrointestinal motility in patients with cystic fibrosis.[2]

Throughout this development history, the focus has remained on the racemic mixture of renzapride. While the individual enantiomers, including **(S)-Renzapride**, were synthesized and evaluated in preclinical studies, there is no publicly available evidence to suggest that **(S)-Renzapride** was pursued for independent clinical development as a single enantiomer.[5] Early preclinical data indicated that the enantiomers possessed similar pharmacological profiles, which likely contributed to the decision to proceed with the development of the racemate.[5]

Pharmacological Profile of (S)-Renzapride

(S)-Renzapride's pharmacological activity is centered on its interaction with serotonin receptors, particularly the 5-HT₄ and 5-HT₃ subtypes, which are key regulators of gastrointestinal function.

Receptor Binding Affinity

In vitro radioligand binding studies have been conducted to determine the affinity of renzapride and its enantiomers for various serotonin receptors. While specific data for **(S)-Renzapride** is limited, studies on the separated enantiomers provide valuable insights. One study indicated that the (-) enantiomer of renzapride exhibits a slightly greater affinity for guinea-pig 5-HT₄ receptors compared to the (+) enantiomer.[5]

The following table summarizes the available quantitative data for the binding affinities (K_i) of renzapride and its enantiomers at various serotonin receptors. It is important to note that the specific assignment of (+) or (-) to the (S) or (R) enantiomer is not consistently reported in the literature. However, based on available information, the (-) enantiomer is suggested to be the more potent form at the 5-HT₄ receptor.

Receptor	Compound	K_i (nM)	Species/Tissue
5-HT ₄	Renzapride (racemate)	115[1][6]	Cloned human
(-) enantiomer	~2-fold higher affinity than (+) enantiomer[5]	Guinea-pig	
5-HT ₃	Renzapride (racemate)	17[5]	Cloned human
(+) and (-) enantiomers	Similar affinity to racemate[5]	Cloned human	
5-HT _{2B}	Renzapride (racemate)	481[5]	Cloned human
(+) enantiomer	760[5]	Cloned human	
(-) enantiomer	324[5]	Cloned human	
5-HT _{2A}	Renzapride (racemate)	Micromolar affinity[5]	Cloned human
(+) and (-) enantiomers	Similar modest micromolar affinity[5]	Cloned human	
5-HT _{2C}	Renzapride (racemate)	Micromolar affinity[5]	Cloned human
(+) and (-) enantiomers	Similar modest micromolar affinity[5]	Cloned human	

Functional Activity

(S)-Renzapride acts as a full agonist at the 5-HT₄ receptor and an antagonist at the 5-HT₃ receptor.[5]

- **5-HT₄ Receptor Agonism:** Activation of 5-HT₄ receptors in the gastrointestinal tract stimulates the release of acetylcholine, which in turn enhances peristalsis and accelerates intestinal transit.[3] In vitro functional assays on isolated rat oesophagus have shown that the (-) enantiomer of renzapride is approximately 3-fold more potent than the (+) enantiomer in eliciting a contractile response, which is indicative of its 5-HT₄ agonist activity.[5]
- **5-HT₃ Receptor Antagonism:** Blockade of 5-HT₃ receptors is known to reduce visceral sensitivity and nausea. The 5-HT₃ antagonist activity of renzapride is demonstrated by its ability to inhibit the serotonin-evoked Bezold-Jarisch reflex in rats.[5] Both enantiomers of renzapride contribute to this antagonist effect.[5]

Experimental Protocols

This section provides an overview of the methodologies used in the key experiments to characterize **(S)-Renzapride**.

Radioligand Binding Assays

Objective: To determine the binding affinity (K_i) of **(S)-Renzapride** for various serotonin receptors.

General Protocol:

- **Membrane Preparation:** Membranes are prepared from cells expressing the specific human serotonin receptor subtype of interest (e.g., 5-HT₄, 5-HT₃, 5-HT_{2A}, 5-HT_{2B}, 5-HT_{2C}) or from animal tissues known to be rich in these receptors.
- **Incubation:** The prepared membranes are incubated with a specific radioligand (e.g., [³H]-GR113808 for 5-HT₄ receptors, [³H]-granisetron for 5-HT₃ receptors) at a fixed concentration and varying concentrations of the test compound (**(S)-Renzapride**).
- **Separation:** The bound and free radioligand are separated by rapid filtration through glass fiber filters.

- **Quantification:** The amount of radioactivity trapped on the filters, representing the bound radioligand, is measured using a scintillation counter.
- **Data Analysis:** The concentration of **(S)-Renzapride** that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined. The K_i value is then calculated from the IC_{50} value using the Cheng-Prusoff equation.

In Vitro Functional Assays

Objective: To assess the functional potency (EC_{50}) of **(S)-Renzapride** as a 5-HT₄ receptor agonist.

Protocol:

- **Tissue Preparation:** The oesophagus is isolated from a rat and mounted in an organ bath containing a physiological salt solution, maintained at 37°C and gassed with 95% O₂ / 5% CO₂.
- **Contraction Measurement:** The tissue is connected to an isometric force transducer to record changes in muscle tension.
- **Compound Addition:** Cumulative concentrations of **(S)-Renzapride** are added to the organ bath, and the resulting contractile responses are recorded.
- **Data Analysis:** A concentration-response curve is constructed, and the EC_{50} value (the concentration of **(S)-Renzapride** that produces 50% of the maximal response) is determined.

Objective: To evaluate the in vivo 5-HT₃ receptor antagonist activity of **(S)-Renzapride**.

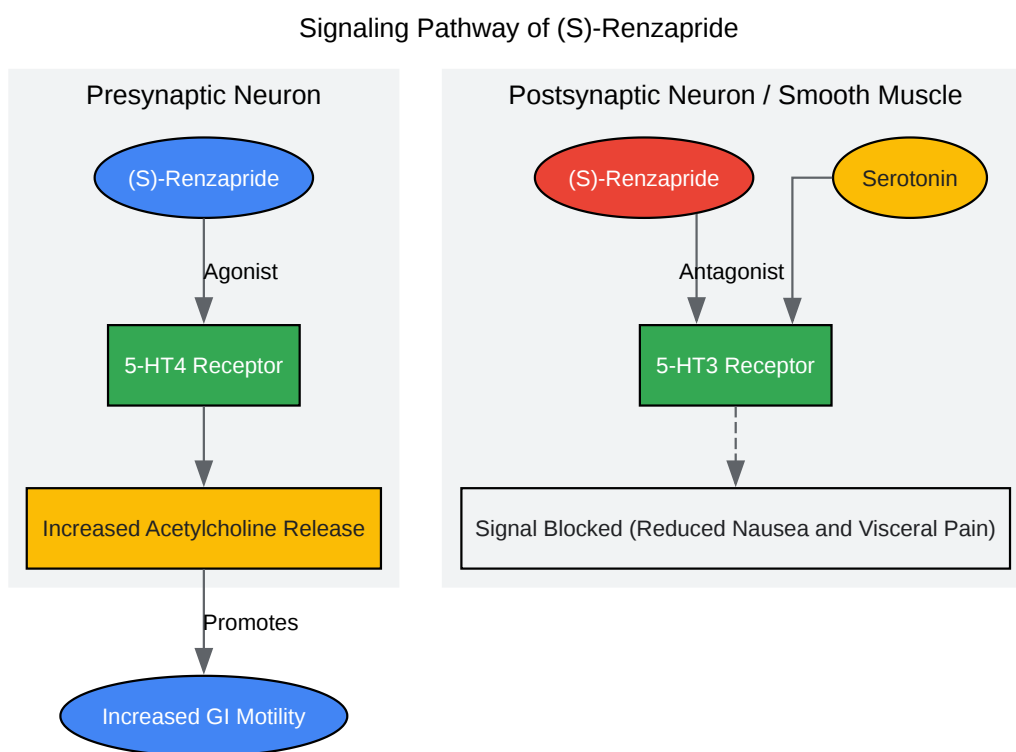
Protocol:

- **Animal Preparation:** Anesthetized rats are instrumented to monitor heart rate and blood pressure.
- **Induction of Reflex:** The Bezold-Jarisch reflex is induced by an intravenous injection of serotonin, which causes a transient bradycardia and hypotension.^{[7][8]}

- Compound Administration: **(S)-Renzapride** is administered intravenously prior to the serotonin challenge.
- Measurement of Inhibition: The ability of **(S)-Renzapride** to inhibit the serotonin-induced bradycardia and hypotension is quantified.
- Data Analysis: The dose of **(S)-Renzapride** required to produce a 50% inhibition of the Bezold-Jarisch reflex (ID₅₀) is calculated.

Visualizations

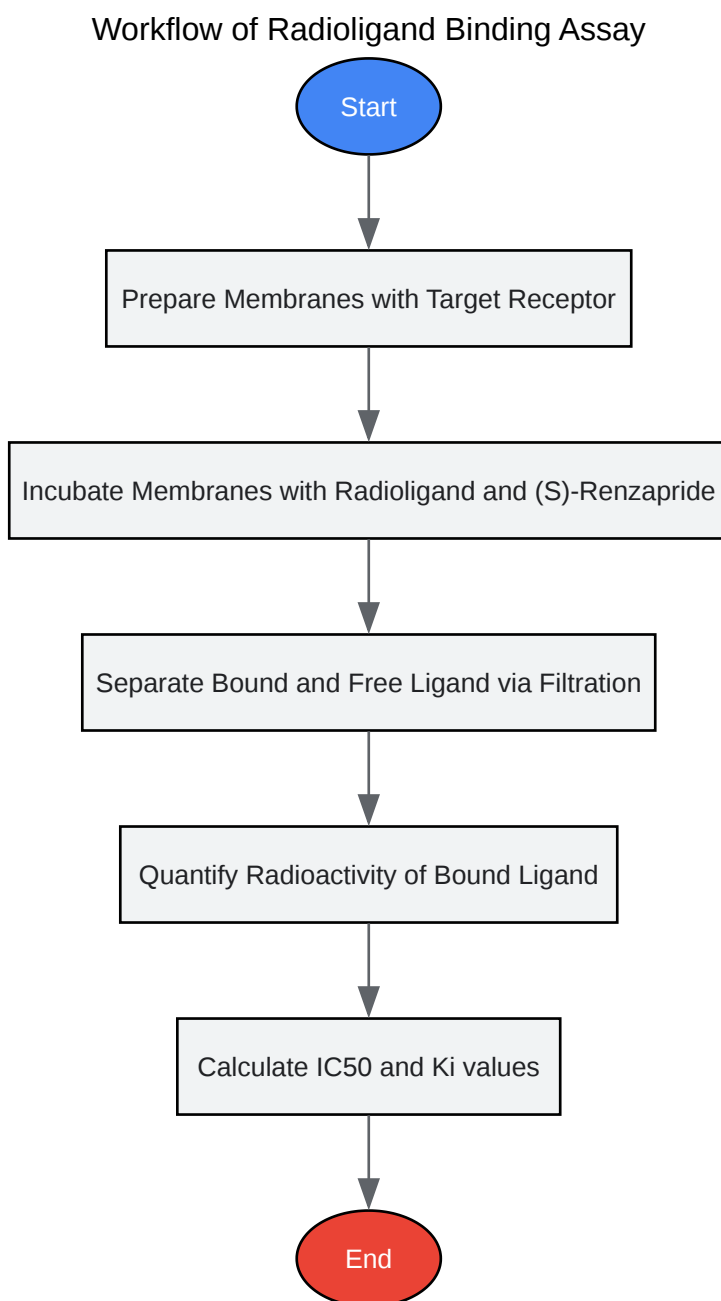
Signaling Pathway of (S)-Renzapride



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Caption: Dual mechanism of **(S)-Renzapride** on serotonin receptors.

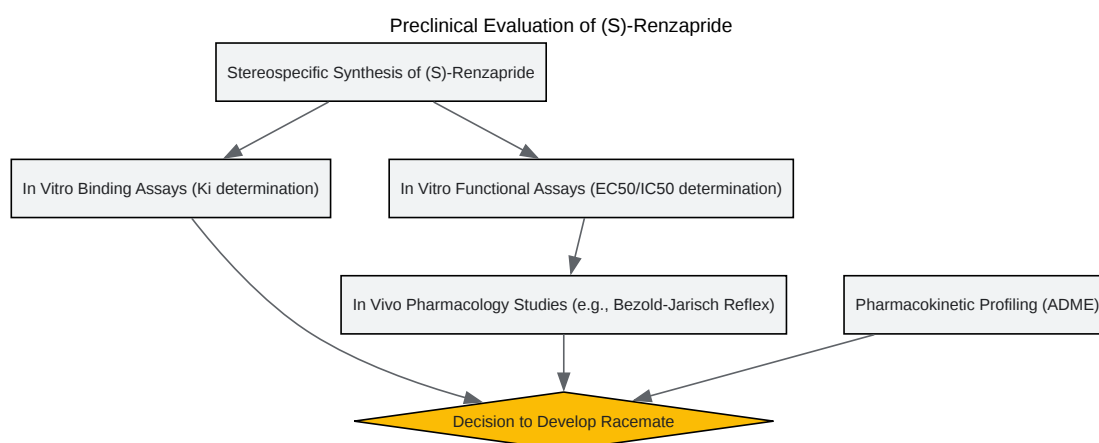
Experimental Workflow for Radioligand Binding Assay



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Caption: Key steps in determining receptor binding affinity.

Logical Flow of (S)-Renzapride's Preclinical Evaluation



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Caption: Logical progression of early-stage **(S)-Renzapride** research.

Conclusion

(S)-Renzapride, as a single enantiomer of renzapride, possesses a compelling pharmacological profile characterized by potent 5-HT₄ receptor agonism and 5-HT₃ receptor antagonism. Preclinical studies have indicated that it is a key contributor to the overall activity of the racemic mixture, with some evidence suggesting it may be the more potent enantiomer at the 5-HT₄ receptor. Despite its interesting preclinical profile, the development focus shifted early on to the racemate, renzapride, which has undergone extensive clinical evaluation for various gastrointestinal disorders. This technical guide has provided a comprehensive overview

of the available data on **(S)-Renzapride**, highlighting its discovery, pharmacological properties, and the experimental methods used for its characterization. Further research into the specific therapeutic potential of **(S)-Renzapride** as a single agent could be warranted, particularly in light of the ongoing development of its racemic parent compound for new indications.

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